Technical Support Center: Removing Artifacts from TMPA Real-time Data

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Compound of Interest		
Compound Name:	TMPA	
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and remove common artifacts from Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) real-time data (3B42RT).

Frequently Asked Questions (FAQs)

Q1: What are the most common artifacts found in **TMPA** real-time (3B42RT) data?

A1: **TMPA** real-time data can contain several types of artifacts due to its near-real-time processing, which involves a simplified calibration and merging of data from various satellite sensors. Common artifacts include:

- Anomalous Spikes and Outliers: Individual grid cells with unrealistically high precipitation values that are inconsistent with surrounding data points. These can be caused by sensor noise or errors in the retrieval algorithm.

- Striping or Banding: Persistent linear patterns of higher or lower precipitation values across the data. This is often a result of intercalibration differences between sensors on different satellites or issues with a specific sensor.

- Systematic Bias: A consistent overestimation or underestimation of precipitation, which can vary regionally and seasonally. This is partly due to the simplified calibration in the real-time product and the lack of correction with rain gauge data.[1]

- Missing Data and Gaps: Areas with no precipitation data, which can occur due to data transmission issues or problems with a specific satellite's coverage.

- Discontinuities at Seams of Merged Data: Artificial boundaries or sharp changes in precipitation values at the edges of data swaths from different satellite passes.

Q2: Why does **TMPA** real-time data have more artifacts than the research-grade version (3B42)?

A2: The primary reason is the trade-off between timeliness and accuracy. The real-time (3B42RT) product is generated quickly to support immediate applications like flood monitoring. This rapid processing means:

- Simplified Calibration: The calibration of microwave and infrared satellite data is less rigorous than in the research-grade product.

- No Rain Gauge Correction: Unlike the research-grade version, the real-time product is not adjusted using ground-based rain gauge data, which can lead to significant biases.[1]

- Input Data Anomalies: Errors or missing data from any of the contributing satellites can introduce artifacts that are not fully corrected in the near-real-time processing.

Q3: How can I visually identify artifacts in my **TMPA** 3B42RT dataset?

A3: Visual inspection is a crucial first step. Use a geographic information system (GIS) or data visualization software to plot the precipitation data for your region and time period of interest. Look for:

- "Salt-and-pepper" noise: Isolated pixels with values significantly different from their neighbors, indicating potential spikes or outliers.

- Linear features: Straight lines or bands of consistently high or low values that are not aligned with meteorological patterns.

- Sharp, unnatural boundaries: Abrupt changes in precipitation that coincide with the edges of satellite swaths.

- Comparison with other datasets: Visually compare the **TMPA** data with other precipitation products or ground-based observations if available. Discrepancies can highlight potential artifacts.

Troubleshooting Guides

Issue 1: My data contains unrealistic precipitation spikes.

This guide provides a step-by-step protocol for identifying and removing anomalous high-precipitation values from your **TMPA** real-time dataset.

Experimental Protocol: Spike and Outlier Removal

- Data Loading and Initial Inspection:

  - Load your 3-hourly **TMPA** 3B42RT data into a suitable analysis environment (e.g., Python with libraries like xarray or pandas, R, or MATLAB).

  - Visualize the data for a specific time step to identify potential outliers.

- Statistical Thresholding:

  - Calculate the mean and standard deviation of the precipitation values across your study area for each time step.

  - Define a threshold for identifying outliers. A common approach is to flag any value that is more than a certain number of standard deviations (e.g., 3 or 4) above the mean.

  - Alternatively, use a percentile-based threshold, flagging values above the 99.9th percentile.

- Neighborhood Analysis (Spatial Filtering):

  - For each grid cell identified as a potential outlier, compare its value to the mean or median of its neighboring cells (e.g., in a 3x3 or 5x5 window).

- If the central pixel's value is significantly higher (e.g., more than 2-3 times the neighborhood mean), it is likely an artifact.

- Removal or Replacement:

  - Once an artifactual spike is confirmed, you can either:

    - Remove the value: Set the grid cell to a "no data" value. This is a conservative approach.

    - Replace the value: Interpolate a new value from the neighboring cells. Common interpolation methods include bilinear or inverse distance weighting.

Data Presentation: Comparison of Spike Removal Methods

Method	Advantage	Disadvantage	Typical Application
Standard Deviation Threshold	Simple and fast to implement.	Can be sensitive to the overall distribution of the data.	Quick initial screening of large datasets.
Percentile Threshold	More robust to non-normal data distributions.	May misclassify extreme but real precipitation events.	Identifying the most extreme values in a dataset.
Spatial Neighborhood Analysis	Accounts for spatial context, reducing false positives.	More computationally intensive.	Detailed quality control of smaller study areas.

Mandatory Visualization: Spike Removal Workflow
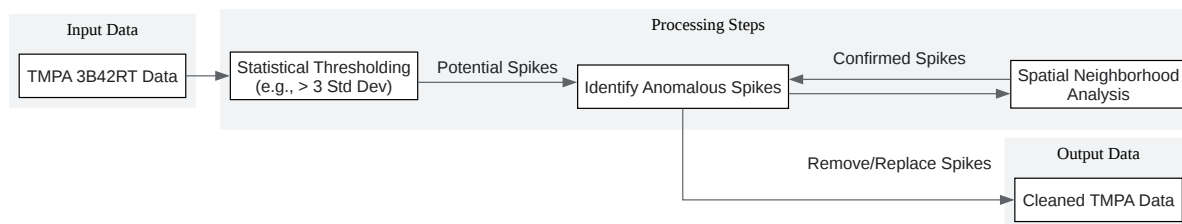
Workflow for identifying and removing anomalous precipitation spikes.

Issue 2: My data exhibits persistent striping or banding.

This guide outlines a procedure for mitigating striping artifacts that may appear in **TMPA** real-time data due to sensor intercalibration issues.

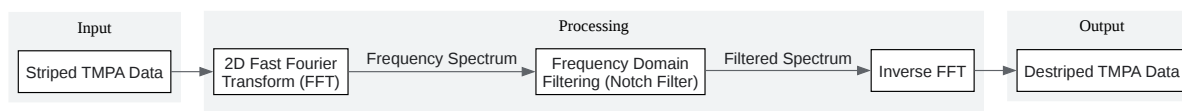Experimental Protocol: Destriping using Fourier Transform

- Data Preparation:

  - Isolate a single time slice of the **TMPA** data that clearly shows the striping artifact.

  - Ensure the data is in a 2D array format.

- Fourier Transform:

  - Apply a 2D Fast Fourier Transform (FFT) to the data. This will transform the data from the spatial domain to the frequency domain.

  - In the frequency domain, periodic artifacts like stripes will manifest as bright spots or lines perpendicular to the direction of the stripes in the original data.

- Filtering in the Frequency Domain:

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- Identify the frequencies corresponding to the striping artifact. These are typically located along a line passing through the center of the frequency spectrum.

- Apply a filter to remove or dampen these specific frequencies. A common approach is to use a notch filter that targets a narrow band of frequencies.

- Inverse Fourier Transform:

  - Apply an inverse FFT to the filtered frequency domain data to transform it back to the spatial domain.

  - The resulting image should have the striping artifact significantly reduced.

- Evaluation:

  - Visually compare the original and destriped images to ensure that the stripes have been removed without significantly altering the underlying precipitation patterns.

  - Calculate difference maps to quantify the changes made to the data.

Data Presentation: Qualitative Comparison of Destriping Filters

Filter Type	Description	Expected Outcome
Notch Filter	Removes a narrow band of frequencies.	Effective for regularly spaced stripes of a consistent width.
Band-stop Filter	Removes a wider range of frequencies.	Useful for less regular striping or when the exact frequency is uncertain.
Gaussian Notch Filter	Smoothly attenuates frequencies around the target.	Can produce a more natural-looking result with fewer ringing artifacts.

Mandatory Visualization: Destriping Workflow

Input		Processing		Output
Striped TMPA Data	→ 2D Fast Fourier Transform (FFT)	→ Frequency Spectrum → Frequency Domain Filtering (Notch Filter)	→ Filtered Spectrum → Inverse FFT	→ Destriped TMPA Data

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Workflow for removing striping artifacts using Fourier analysis.

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References

- 1. chrs.web.uci.edu [chrs.web.uci.edu]
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